

# N-t-Boc-valacyclovir-d4 certificate of analysis

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## Compound of Interest

Compound Name: *N-t-Boc-valacyclovir-d4*

Cat. No.: *B15554883*

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An in-depth analysis of **N-t-Boc-valacyclovir-d4**, a deuterated derivative of N-t-Boc-valacyclovir, is crucial for researchers in drug metabolism studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based assays. This technical guide provides a comprehensive overview of the data typically presented in a Certificate of Analysis (CoA) for this compound, aimed at researchers, scientists, and drug development professionals.

## Compound Information

N-tert-Butoxycarbonyl-L-valine-2-[(2-amino-1,6-dihydro-6-oxo-9H-purin-9-yl)methoxy]ethyl ester-d4, commonly known as **N-t-Boc-valacyclovir-d4**, is a stable isotope-labeled internal standard.<sup>[1]</sup>

Molecular Formula:  $C_{18}H_{24}D_4N_6O_6$ <sup>[1]</sup>

Molecular Weight: 428.48 g/mol <sup>[1]</sup>

CAS Number: 1346617-11-5<sup>[1][2][3][4]</sup>

## Quantitative Data Summary

The following tables summarize the typical quantitative data found on a Certificate of Analysis for **N-t-Boc-valacyclovir-d4**.

**Table 1: Identity and Purity**

| Test             | Method                                 | Specification                 |
|------------------|----------------------------------------|-------------------------------|
| Purity (by HPLC) | High-Performance Liquid Chromatography | ≥ 98%                         |
| Purity (by NMR)  | Nuclear Magnetic Resonance             | Conforms to Structure         |
| Identity (by MS) | Mass Spectrometry                      | Conforms to Structure         |
| Isotopic Purity  | Mass Spectrometry                      | ≥ 99% Deuterium Incorporation |

**Table 2: Physicochemical Properties**

| Test       | Method            | Specification             |
|------------|-------------------|---------------------------|
| Appearance | Visual Inspection | White to Off-White Solid  |
| Solubility | Visual Inspection | Soluble in DMSO, Methanol |

## Experimental Protocols

This section details the methodologies for the key experiments cited in the Certificate of Analysis.

### High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is employed to determine the purity of **N-t-Boc-valacyclovir-d4** by separating it from potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.[\[1\]](#)
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).[\[1\]](#)
- Mobile Phase: A gradient mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).[\[1\]](#)
- Flow Rate: Typically 1.0 mL/min.[\[1\]](#)

- Detection: UV detection at a wavelength of 254 nm.[1]
- Sample Preparation: A stock solution of the sample is prepared in a suitable diluent, such as a mixture of the mobile phase components. Serial dilutions are then made to obtain a working concentration.[1]
- Analysis: The sample solution is injected into the HPLC system. The retention time of the main peak corresponding to **N-t-Boc-valacyclovir-d4** is recorded. The purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.[1]

## Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is utilized to confirm the molecular weight and isotopic enrichment of **N-t-Boc-valacyclovir-d4**.

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an electrospray ionization (ESI) source.[1]
- Ionization Mode: Positive ion mode is typically used.[1]
- Analysis: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio ( $m/z$ ) of the molecular ions is measured.
- Identity Confirmation: The observed  $m/z$  of the protonated molecule  $[M+H]^+$  should correspond to the calculated theoretical mass of **N-t-Boc-valacyclovir-d4**. [1]
- Isotopic Purity: The relative intensities of the molecular ion peaks corresponding to the deuterated ( $d_4$ ) and non-deuterated ( $d_0$ ) forms are measured to determine the percentage of deuterium incorporation.[1]
- Precursor-Product Ion Transitions for LC-MS/MS: For quantitative applications using tandem mass spectrometry, a likely precursor-to-product ion transition for the deuterated standard is  $m/z$  329.2  $\rightarrow$  152.1.[1][5]

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

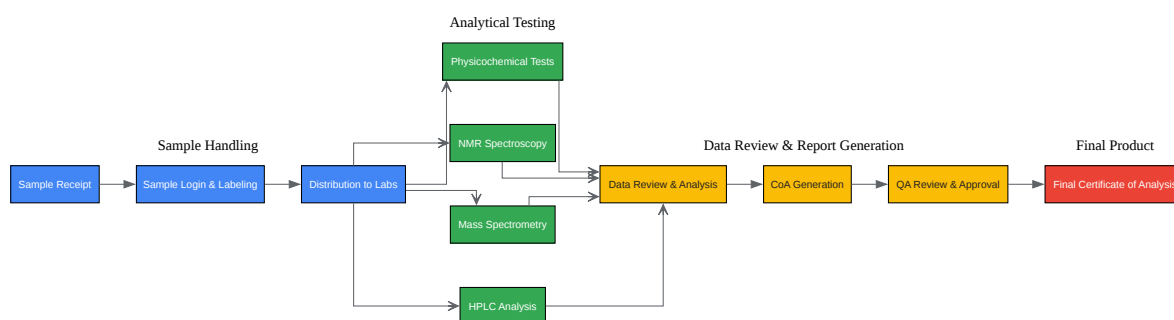
NMR spectroscopy is used to confirm the chemical structure of the compound.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).[1]
- Solvent: A deuterated solvent in which the sample is soluble, such as DMSO-d<sub>6</sub> or Methanol-d<sub>4</sub>. [1]
- Analysis: <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are acquired. The chemical shifts, splitting patterns, and integration of the peaks in the spectra are compared with the expected structure of **N-t-Boc-valacyclovir-d4** to confirm its identity.[1]

## Visualizations

### Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for generating a Certificate of Analysis for a chemical standard.

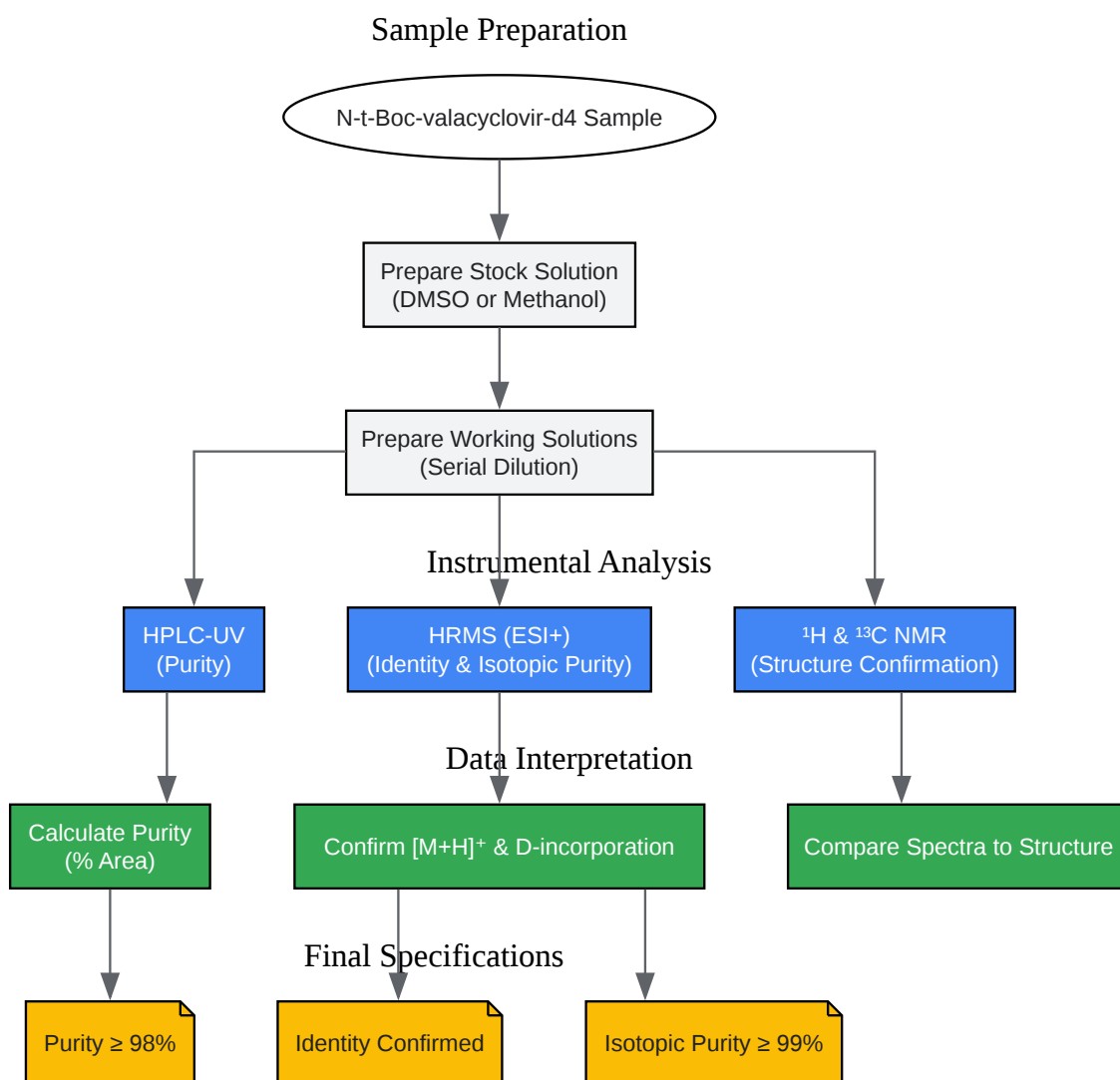


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Caption: General workflow for generating a Certificate of Analysis.

## Analytical Workflow for N-t-Boc-valacyclovir-d4

This diagram outlines the logical flow of the analytical procedures used to characterize **N-t-Boc-valacyclovir-d4**.



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Caption: Analytical workflow for **N-t-Boc-valacyclovir-d4** characterization.

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